

3,6-Difluoropyrazine-2-carbonitrile stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,6-Difluoropyrazine-2-carbonitrile

Cat. No.: B1358748

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An In-depth Technical Guide to the Stability and Storage of **3,6-Difluoropyrazine-2-carbonitrile**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **3,6-Difluoropyrazine-2-carbonitrile**, a key building block in pharmaceutical synthesis. Given its role in the development of active pharmaceutical ingredients (APIs), understanding its stability profile is critical for ensuring the integrity of research and the quality of manufactured products. This document outlines the known stability characteristics, recommended storage and handling procedures, and provides generalized experimental protocols for conducting stability and forced degradation studies in a laboratory setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3,6-Difluoropyrazine-2-carbonitrile** is presented in Table 1. These properties are fundamental to understanding its handling and storage requirements.

Property	Value
CAS Number	356783-28-3
Molecular Formula	<chem>C5HF2N3</chem>
Molecular Weight	141.08 g/mol
Appearance	White or off-white solid
Melting Point	153 - 155 °C[1]
Solubility	Low solubility in water; soluble in common organic solvents such as dichloromethane and chloroform.[2]
pKa (Predicted)	-7.28 ± 0.10

Stability Profile and Incompatibilities

3,6-Difluoropyrazine-2-carbonitrile is considered chemically stable under standard ambient conditions (room temperature).[1] However, it is susceptible to degradation under certain conditions and is incompatible with specific classes of chemicals.

Key Stability Considerations:

- Hygroscopic: The compound can absorb moisture from the air.[1]
- Air and Light Sensitive: Exposure to air and light can promote degradation.[1]
- Thermal Stability: While stable at room temperature, exposure to high temperatures should be avoided.[2]

Incompatible Materials:

- Strong Oxidizing Agents: Contact with strong oxidizers can lead to vigorous reactions.
- Strong Bases: May cause decomposition.
- Moisture: Can lead to hydrolysis or other unwanted reactions.[2]

A summary of these stability and incompatibility factors is provided in Table 2.

Factor	Impact on Stability
Moisture/Humidity	Hygroscopic; potential for hydrolysis.
Air	Air sensitive; potential for oxidation.
Light	Light sensitive; potential for photodegradation.
Heat	Avoid high temperatures to prevent thermal decomposition.
Strong Oxidizing Agents	Incompatible; risk of vigorous reaction.
Strong Bases	Incompatible; risk of decomposition.

Recommended Storage and Handling Conditions

To maintain the purity and integrity of **3,6-Difluoropyrazine-2-carbonitrile**, the following storage and handling procedures are recommended.

Storage:

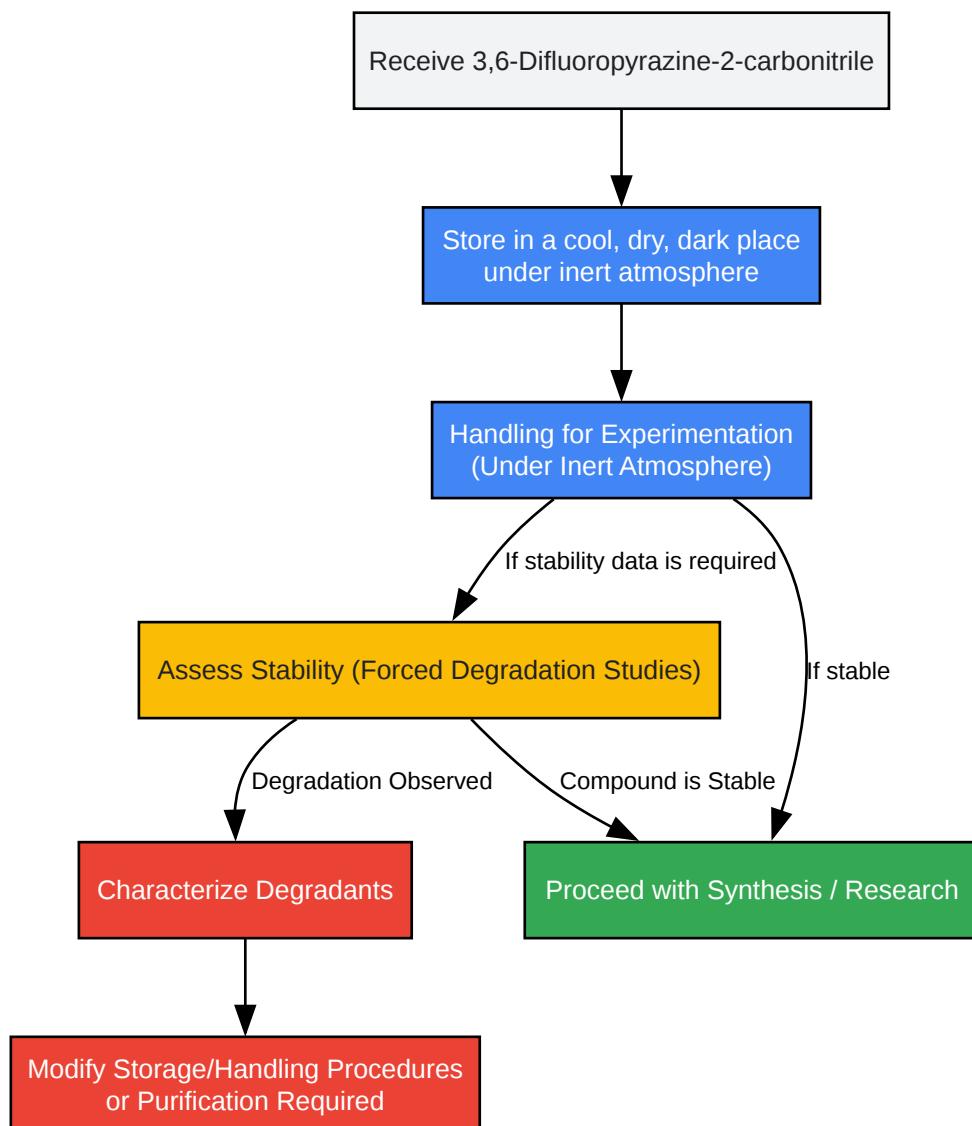
- Temperature: Store in a cool, dry place.[\[2\]](#) The recommended storage temperature is typically room temperature, under an inert atmosphere.[\[3\]\[4\]](#)
- Atmosphere: Store in a tightly sealed container under an inert gas like argon or nitrogen to protect from moisture and air.[\[1\]](#)
- Location: Keep in a well-ventilated area away from heat sources, open flames, and direct sunlight.[\[2\]](#)
- Container: Use a tightly closed, chemical-grade container.[\[1\]\[2\]](#)

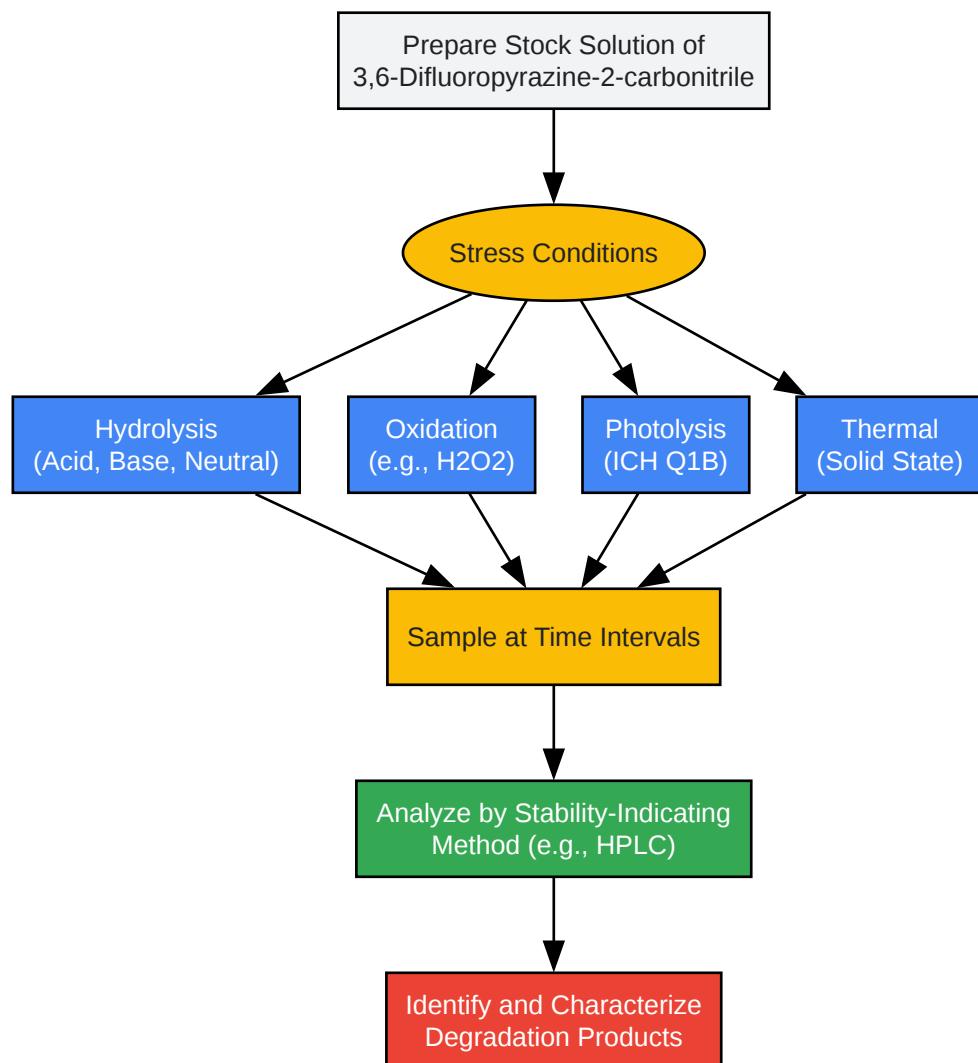
Handling:

- Handle the compound under an inert atmosphere (e.g., in a glovebox) to minimize exposure to air and moisture.[\[1\]](#)

- Use personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid generating dust.[1]
- Wash hands thoroughly after handling.[1]

The logical workflow for handling and assessing the stability of **3,6-Difluoropyrazine-2-carbonitrile** is illustrated in the following diagram.





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